

# An In-depth Technical Guide to p-Methylbenzil

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *p*-Methylbenzil

Cat. No.: B015196

[Get Quote](#)

## Introduction

**p-Methylbenzil**, a derivative of benzil, is an  $\alpha$ -diketone characterized by the presence of a methyl group in the para position of one of its two phenyl rings. This modification distinguishes it from its parent compound, benzil, influencing its steric and electronic properties.[1] These altered properties make **p-methylbenzil** a compound of interest in several areas of chemical research, particularly as a photoinitiator and as a versatile building block in the synthesis of more complex organic molecules. Its utility in drug development is also an area of active investigation, with some sources noting its potential as a benzoyl-substituted anti-inflammatory agent.[2] This guide provides a comprehensive overview of **p-methylbenzil**, detailing its chemical identifiers, physicochemical properties, synthesis, and key applications for researchers and drug development professionals.

## Chemical Identification and Nomenclature

Accurate identification is paramount in research and development. **p-Methylbenzil** is cataloged under several identifiers across various chemical databases, ensuring its unambiguous recognition.

Identifier	Value	Source
CAS Number	2431-00-7	[2][3]
IUPAC Name	1-(4-methylphenyl)-2-phenylethane-1,2-dione	[3]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>2</sub>	[2][3]
Molecular Weight	224.25 g/mol	[3]
Common Synonyms	4-Methylbenzil, (4-Methylphenyl)phenylethanedione, 1-Phenyl-2-(p-tolyl)ethane-1,2-dione	[2][3]
InChI	InChI=1S/C15H12O2/c1-11-7-9-13(10-8-11)15(17)14(16)12-5-3-2-4-6-12/h2-10H,1H3	[2][3]
InChIKey	QKFICTUTRIMBEX-UHFFFAOYSA-N	[3]
Canonical SMILES	CC1=CC=C(C=C1)C(=O)C(=O)C2=CC=CC=C2	[2][3]
EC Number	219-396-3	[2][3]

## Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, storage, and application. **p-Methylbenzil** is typically a solid at room temperature with a distinct color.

Property	Value	Source
Appearance	Dark Yellow to Orange Oil/Solid	[2]
Melting Point	Data not consistently available in searched sources.	
Boiling Point	Data not available.	
Solubility	Soluble in many organic solvents.	
Vapor Pressure	8.48E-06 mmHg at 25°C	[2]
Storage Temperature	Refrigerator	[2]

## Spectroscopic and Analytical Characterization

Confirmation of the structure and purity of **p-methylbenzil** relies on standard spectroscopic techniques. While a comprehensive public database of its spectra is not readily available, the expected spectral features can be predicted based on its structure.

- **<sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is expected to show a singlet for the methyl (CH<sub>3</sub>) protons around  $\delta$  2.3-2.4 ppm. The aromatic protons would appear as a complex multiplet pattern in the region of  $\delta$  7.2-8.0 ppm.
- **<sup>13</sup>C NMR Spectroscopy:** The carbon NMR would feature a peak for the methyl carbon around  $\delta$  21-22 ppm. The aromatic carbons would resonate between  $\delta$  128-145 ppm, and the two carbonyl carbons (C=O) would be significantly downfield, expected in the  $\delta$  190-200 ppm range.
- **Infrared (IR) Spectroscopy:** The most prominent feature in the IR spectrum would be the strong absorption band corresponding to the C=O stretching of the diketone, typically found in the region of 1660-1680 cm<sup>-1</sup>. Aromatic C-H and C=C stretching vibrations would also be present.
- **Mass Spectrometry (MS):** In an electron ionization (EI) mass spectrum, the molecular ion peak (M<sup>+</sup>) would be observed at an m/z ratio corresponding to its molecular weight

(approximately 224.08).[2][3]

## Synthesis and Mechanism

**p-Methylbenzil** is commonly synthesized through the oxidation of a precursor molecule, 4-methylbenzoin. This reaction is a standard transformation in organic chemistry.

### Common Synthetic Route: Oxidation of 4-Methylbenzoin

A prevalent method for synthesizing benzil derivatives is the oxidation of the corresponding benzoin. For **p-methylbenzil**, this involves the oxidation of 4-methylbenzoin. Various oxidizing agents can be employed, such as copper(II) acetate in acetic acid or nitric acid. The copper(II) acetate method is often preferred for its milder conditions and higher selectivity.

Causality of Experimental Choices:

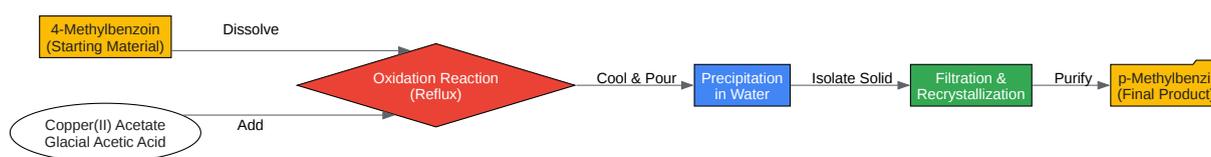
- **Oxidant:** Copper(II) acetate is a mild oxidizing agent that selectively oxidizes the secondary alcohol of the benzoin to a ketone without cleaving the carbon-carbon bond or over-oxidizing the aromatic rings.
- **Solvent:** Acetic acid is a common solvent for this reaction as it readily dissolves the reactants and facilitates the oxidation process.
- **Workup:** The reaction is typically worked up by pouring the mixture into water, which causes the organic product to precipitate, allowing for easy separation by filtration. Recrystallization from a suitable solvent like ethanol is then used to purify the final product.

### Detailed Experimental Protocol (Conceptual)

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 4-methylbenzoin in glacial acetic acid.
- **Reagent Addition:** Add a stoichiometric amount of copper(II) acetate to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain it for 1-2 hours. The color of the solution will typically change from blue ( $\text{Cu}^{2+}$ ) to green and then to a reddish-brown as copper(I) oxide precipitates.

- Isolation: After cooling, pour the reaction mixture into a beaker of cold water. The crude **p-methylbenzil** will precipitate as a solid.
- Purification: Collect the solid by vacuum filtration, wash with water, and then recrystallize from a suitable solvent (e.g., ethanol) to obtain the purified product.

## Reaction Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A typical workflow for the synthesis of **p-methylbenzil**.

## Key Applications in Research and Development

The unique structure of **p-methylbenzil** makes it a valuable compound in several scientific domains.

- **Photoinitiators in Polymer Chemistry:** Like benzil, **p-methylbenzil** can function as a photoinitiator.<sup>[1]</sup> Upon absorption of UV light, it can undergo cleavage to form free radicals, which can then initiate polymerization reactions. The methyl group can tune the absorption properties and reactivity of the resulting radicals.
- **Intermediate in Organic Synthesis:** As an  $\alpha$ -diketone, **p-methylbenzil** is a precursor to a variety of heterocyclic compounds, such as quinoxalines and imidazoles, through condensation reactions with diamines. These heterocyclic scaffolds are common in pharmaceuticals and materials science.

- Potential Pharmacological Activity: Some sources indicate that **p-methylbenzil** has been investigated as a potential anti-inflammatory agent, though detailed public information on this application is limited.[2]

## Safety and Handling

While comprehensive GHS classification data for **p-methylbenzil** is not readily available in the searched sources, standard laboratory precautions for handling chemical reagents should be observed.[2]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.[4][5][6]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.[4][5] Avoid contact with skin and eyes.[6]
- Storage: Store in a tightly sealed container in a cool, dry place, such as a refrigerator, as recommended.[2]
- Disposal: Dispose of the chemical and its container in accordance with local, state, and federal regulations.[4]

## Conclusion

**p-Methylbenzil** is a chemically significant  $\alpha$ -diketone with well-defined identifiers and properties. Its synthesis is straightforward, typically involving the oxidation of its benzoin precursor. The presence of the para-methyl group provides a subtle yet important modification to the benzil framework, influencing its reactivity and potential applications, which range from polymer chemistry to synthetic intermediates for pharmacologically relevant structures. This guide serves as a foundational technical resource for scientists and researchers interested in utilizing **p-methylbenzil** in their work.

## References

- PubChem. (n.d.). 1-(4-Methoxyphenyl)-2-(4-methylphenyl)ethane-1,2-dione. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

- PubChem. (n.d.). **p-Methylbenzil**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- MetaSci. (n.d.). Safety Data Sheet 4-Methylbenzyl alcohol. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 1,2-Bis(4-methylphenyl)-1,2-diphenyl-1,2-ethanediol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). p-Methylbenzylidene p-butylaniline. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). p,alpha-DIMETHYLBENZYL ALCOHOL. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (p-Methylbenzylidene)-benzyl-amine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Benzil. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025). CAS#:2431-00-7 | 1-(4-methylphenyl)-2-phenylethane-1,2-dione. Retrieved from [\[Link\]](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. Benzil | C<sub>14</sub>H<sub>10</sub>O<sub>2</sub> | CID 8651 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Page loading... [[wap.guidechem.com](https://wap.guidechem.com)]
- 3. p-Methylbenzil | C<sub>15</sub>H<sub>12</sub>O<sub>2</sub> | CID 75511 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [sds.metasci.ca](https://sds.metasci.ca) [[sds.metasci.ca](https://sds.metasci.ca)]
- 5. [westliberty.edu](https://westliberty.edu) [[westliberty.edu](https://westliberty.edu)]

- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to p-Methylbenzil]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015196#p-methylbenzil-cas-number-and-identifiers]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)